

2-Chlorophenyl trifluoromethanesulfonate physical properties

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Compound of Interest

Compound Name: 2-Chlorophenyl
trifluoromethanesulfonate

CAS No.: 66107-36-6

Cat. No.: B1348845

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Chemical Identity & Structural Analysis

The compound consists of an electron-deficient aromatic ring substituted at the ortho position with a chlorine atom and a trifluoromethanesulfonyloxy group.^[1] The bulky triflate group, combined with the ortho-chloro substituent, introduces steric strain that can influence catalyst coordination spheres during coupling reactions.^{[1][3]}

Parameter	Data
IUPAC Name	2-Chlorophenyl trifluoromethanesulfonate
Common Name	2-Chlorophenyl triflate
CAS Number	66107-36-6
Molecular Formula	C ₇ H ₄ ClF ₃ O ₃ S
Molecular Weight	260.62 g/mol
SMILES	<chem>FC(F)(F)S(=O)(=O)Oc1ccccc1Cl</chem>
InChI Key	FEHSEZUGDOTYAE-UHFFFAOYSA-N

Physical Properties Matrix

The following data represents the standard physicochemical profile for high-purity (>97%) research-grade material.

Property	Value	Condition / Note
Physical State	Liquid	Clear, colorless to light yellow
Boiling Point	120 °C	@ 33 mmHg (Vacuum distillation required)
Density	1.52 g/mL	@ 20 °C
Refractive Index	n _{20/D} 1.46	
Solubility	High	DCM, THF, Toluene, Acetonitrile
Hydrolytic Stability	Low to Moderate	Slowly hydrolyzes in water; stable in anhydrous organic solvents. [1]

“

Application Scientist Note: The density of 1.52 g/mL is notably high for an organic liquid, a characteristic of the trifluoromethyl group.[1] When partitioning in aqueous workups, this compound will often form the bottom layer, contrary to many common organic layers like ethyl acetate or ether.[3]

Chemoselectivity & Mechanistic Utility[3][4][6]

The primary utility of 2-chlorophenyl triflate is its ability to direct site-selective cross-coupling.[1][3][2] In a palladium-catalyzed cycle, the bond dissociation energy (BDE) and the rate of oxidative addition follow the order: $\text{Ar-I} > \text{Ar-OTf} > \text{Ar-Br} \gg \text{Ar-Cl}$. [1]

Consequently, 2-chlorophenyl triflate allows for the installation of a carbon nucleophile (via Suzuki, Sonogashira, or Buchwald-Hartwig coupling) exclusively at the triflate position.[1][3]

Visualizing the Orthogonal Workflow

The following diagram illustrates the logical flow of utilizing this scaffold for sequential functionalization.

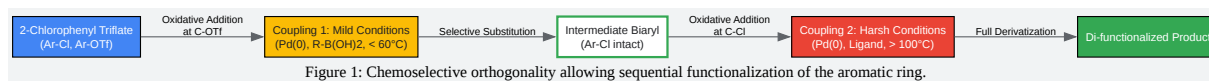


Figure 1: Chemoselective orthogonality allowing sequential functionalization of the aromatic ring.

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[2][3]

Experimental Protocols

A. Synthesis of 2-Chlorophenyl Triflate

Rationale: Commercial supplies can degrade.[3][2] Fresh preparation ensures optimal yield in sensitive catalytic cycles.[3][2] Reaction Type: Nucleophilic Acyl Substitution (Sulfonylation).[3][2]

Reagents:

- 2-Chlorophenol (1.0 equiv)[1][3][2]
- Trifluoromethanesulfonic anhydride (Tf₂O) (1.2 equiv)[3][2]
- Pyridine (2.0 equiv) or Triethylamine (TEA)[3][2]
- Dichloromethane (DCM) (Anhydrous)[3][2]

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve 2-chlorophenol in anhydrous DCM (0.5 M concentration). Cool the solution to 0 °C (ice bath).
- Base Addition: Add Pyridine slowly. The solution may warm slightly; allow to re-equilibrate to 0 °C.
- Electrophile Addition: Add Tf₂O dropwise via syringe over 20 minutes.
 - Critical Control Point: Tf₂O is highly electrophilic and fuming.[3][2] Rapid addition causes exotherms that can darken the reaction and reduce yield.[1][3][2]
- Reaction: Stir at 0 °C for 1 hour, then warm to room temperature and stir for 2–4 hours. Monitor by TLC (SiO₂, 10% EtOAc/Hexanes).[3][2] The phenol spot should disappear.[3][2]
- Workup: Quench with cold water. Wash the organic layer with 1M HCl (to remove pyridine), then saturated NaHCO₃, and finally brine.[1][3][2]
- Purification: Dry over MgSO₄, filter, and concentrate. If the liquid is colored, pass through a short pad of silica gel (eluting with hexanes/EtOAc).[3][2]

- Validation: Confirm identity via ^1H NMR (loss of phenolic OH) and ^{19}F NMR (singlet around -72 to -74 ppm).^{[3][2]}

B. Handling & Storage

- Storage: Store at 2–8 °C or room temperature in a cool, dark place.
- Moisture Sensitivity: While less sensitive than the anhydride precursor, the triflate ester can slowly hydrolyze.^[3] Store under inert gas (Argon/Nitrogen) for long-term stability.
- Safety: Corrosive and toxic.^{[3][2][4]} Wear chemically resistant gloves (nitrile/neoprene) and eye protection.^{[3][2]} All operations involving Tf_2O must be performed in a fume hood.^{[3][2]}

References

- PubChem. **2-Chlorophenyl trifluoromethanesulfonate** (Compound).^{[3][2][5]} National Library of Medicine.^{[3][2]} [\[Link\]](#)^{[3][2]}
- National Science Foundation (NSF). Triflate-Selective Suzuki Cross-Coupling of Chloroarenes.^{[1][3][2]} (Mechanistic insight on selectivity). [\[Link\]](#)^{[3][2]}

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